

Personal protective equipment for handling VPC 23019

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Compound of Interest

Compound Name: VPC 23019

Cat. No.: B1684042

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Essential Safety and Handling Guide for VPC 23019

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the sphingosine-1-phosphate (S1P) receptor antagonist, **VPC 23019**. It includes procedural guidance for safe operational use and disposal, designed to be your preferred source for laboratory safety and chemical handling information.

Logistical and Safety Information

VPC 23019 is a competitive antagonist of the S1P receptors S1P₁ and S1P₃. While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety precautions should always be observed.^{[1][2]}

Parameter	Information	Source
CAS Number	449173-19-7	[1][3]
Molecular Formula	C ₁₇ H ₂₉ N ₂ O ₅ P	[3]
Molecular Weight	372.4 g/mol	
Appearance	Crystalline solid	
Storage	Store at -20°C	
Stability	≥ 4 years at -20°C	
Solubility	DMSO: 0.25 mg/mL	
Acidified DMSO (5% 1N HCl in DMSO): 10 mM with gentle warming		
2eq. NaOH: 50 mM		

Personal Protective Equipment (PPE)

Adherence to standard laboratory PPE protocols is crucial when handling **VPC 23019** and its solutions.

PPE	Specification	Rationale
Gloves	Nitrile or Butyl rubber gloves. Double gloving is recommended.	VPC 23019 is primarily dissolved in DMSO, which can facilitate skin absorption of other substances. Nitrile and butyl rubber offer good resistance to DMSO.
Eye Protection	Safety glasses with side shields or goggles.	To prevent accidental splashes to the eyes.
Lab Coat	Standard laboratory coat.	To protect skin and personal clothing from contamination.

Operational Plan: Handling and Use

1. Reconstitution:

- **VPC 23019** is a crystalline solid and should be handled in a chemical fume hood.
- To prepare a stock solution, dissolve in DMSO. For example, to make a 10 mM stock solution, add the appropriate volume of DMSO to your vial of **VPC 23019**.
- If solubility is an issue, gentle warming or sonication can be used.

2. Storage of Solutions:

- Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.
- Store aliquots at -20°C for up to 1 month or -80°C for up to 6 months.

3. First Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.

Disposal Plan

Proper disposal of **VPC 23019** and its associated waste is essential to prevent environmental contamination.

1. Unused Solid Compound:

- Dispose of as chemical waste in accordance with your institution's and local regulations.

2. Solutions in DMSO:

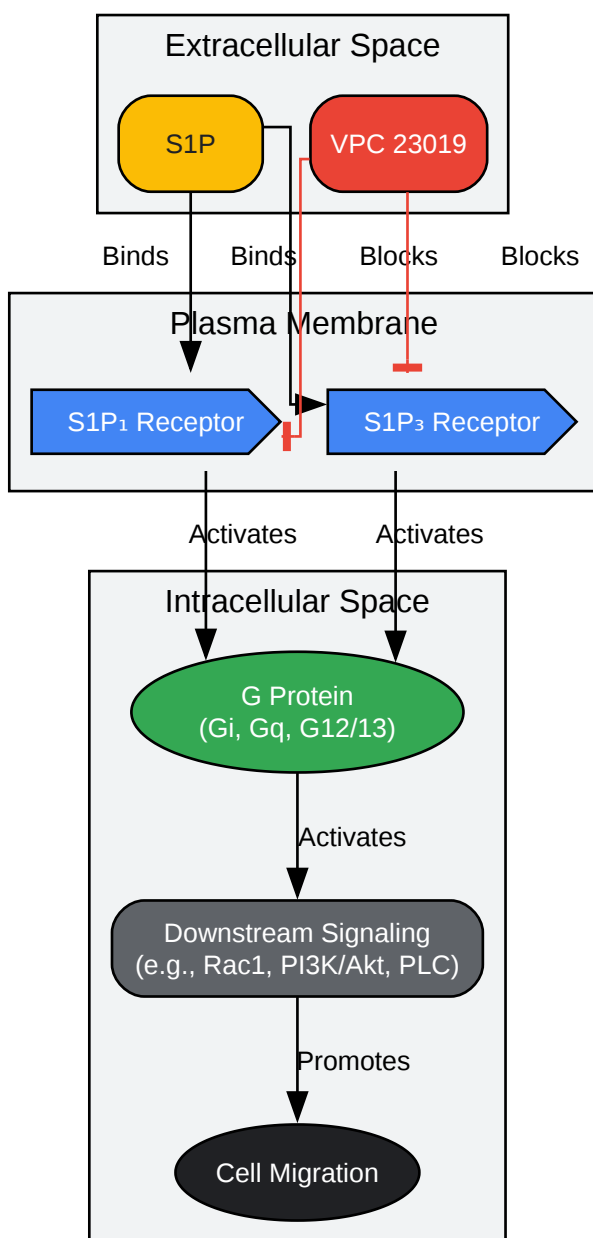
- Collect all waste solutions containing **VPC 23019** and DMSO in a designated, sealed, and properly labeled hazardous waste container.
- The container should be marked as "Organic Solvent Waste" or "DMSO Waste" and should list all chemical components.
- Do not pour DMSO solutions down the drain.

3. Contaminated Materials:

- All disposable materials that have come into contact with **VPC 23019** or its solutions (e.g., pipette tips, tubes, gloves) should be collected in a designated solid hazardous waste container.
- This waste should be disposed of through your institution's chemical waste disposal service.

Mechanism of Action: S1P Signaling Pathway

VPC 23019 is a competitive antagonist at the S1P₁ and S1P₃ receptors. Sphingosine-1-phosphate (S1P) is a signaling lipid that regulates numerous cellular processes, including cell migration, by binding to its G protein-coupled receptors (GPCRs). By blocking S1P from binding to S1P₁ and S1P₃, **VPC 23019** inhibits the downstream signaling pathways that promote cell migration.



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VPC 23019 antagonizes S1P₁ and S1P₃ receptors.

Experimental Protocol: Transwell Migration Assay

This protocol provides a general framework for assessing the inhibitory effect of **VPC 23019** on S1P-induced cell migration using a transwell assay.

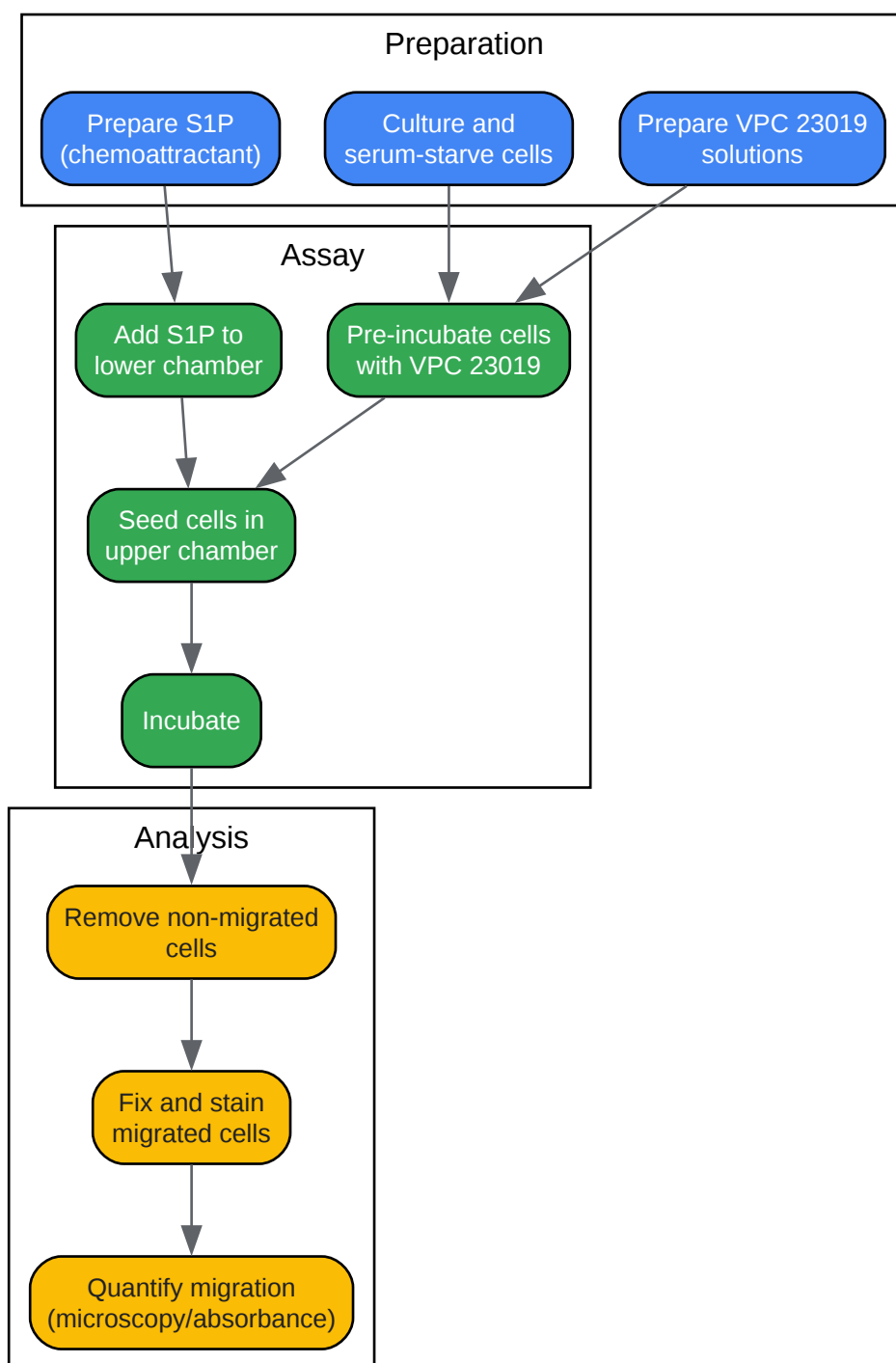
Materials:

- 24-well transwell inserts (e.g., 8 μ m pore size)
- Cell culture medium (serum-free and serum-containing)
- Sphingosine-1-phosphate (S1P)
- **VPC 23019**
- Phosphate-buffered saline (PBS)
- Fixing solution (e.g., 4% paraformaldehyde)
- Staining solution (e.g., 0.1% crystal violet)
- Cotton swabs

Procedure:

- Cell Preparation: Culture cells to 70-80% confluency. The day before the assay, serum-starve the cells by replacing the growth medium with serum-free medium.
- Assay Setup:
 - Add 600 μ L of medium containing S1P (chemoattractant) to the lower wells of the 24-well plate.
 - Harvest and resuspend the serum-starved cells in serum-free medium.
 - Pre-incubate the cells with different concentrations of **VPC 23019** (or vehicle control) for 30 minutes at 37°C.
 - Add 100 μ L of the cell suspension (containing **VPC 23019** or vehicle) to the upper chamber of the transwell inserts.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for a duration appropriate for your cell type (typically 4-24 hours).
- Fixation and Staining:

- Carefully remove the transwell inserts from the wells.
- With a cotton swab, gently remove the non-migrated cells from the upper surface of the membrane.
- Fix the migrated cells on the lower surface of the membrane with the fixing solution for 15 minutes.
- Wash the inserts with PBS and stain with crystal violet solution for 20 minutes.
- Quantification:
 - Gently wash the inserts with water to remove excess stain.
 - Allow the inserts to air dry.
 - Count the number of migrated cells in several random fields of view under a microscope. Alternatively, the dye can be eluted and the absorbance measured with a plate reader.



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Workflow for a transwell migration assay with **VPC 23019**.

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- 2. Regulation of Immune Cell Migration by Sphingosine-1-Phosphate - PMC [pmc.ncbi.nlm.nih.gov]
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